

An In-depth Technical Guide to Propan-2-yl Pentanoate (Isopropyl Valerate)

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Compound of Interest

Compound Name: *Isopropyl valerate*

Cat. No.: *B102743*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of propan-2-yl pentanoate, commonly known as **isopropyl valerate**. It covers its chemical properties, synthesis, applications, and safety data, presented in a format tailored for scientific and research applications.

Chemical Identity and Properties

Propan-2-yl pentanoate is an ester with a characteristic fruity odor. Its IUPAC name is propan-2-yl pentanoate.^{[1][2]} It is also known by several synonyms, including isopropyl pentanoate, valeric acid, isopropyl ester, and pentanoic acid, 1-methylethyl ester.^{[1][3][4][5]}

Table 1: Physicochemical Properties of Propan-2-yl Pentanoate

Property	Value	Source
IUPAC Name	propan-2-yl pentanoate	[1] [2]
CAS Number	18362-97-5	[1] [2] [3]
Molecular Formula	C8H16O2	[1] [2] [3] [5]
Molecular Weight	144.21 g/mol	[1] [2] [3]
Appearance	Colorless liquid	[6]
Odor	Fruity, apple, pineapple	[3] [6]
Melting Point	-63.35°C (estimate)	[6]
Boiling Point	162.84°C (estimate)	[6]
Density	0.855 - 0.861 g/cm ³ at 25°C	[4]
Flash Point	46.7°C (116°F)	[4] [6]
Refractive Index	1.398 - 1.404 at 20°C	[4]
Solubility	Soluble in ethanol and methanol	[3]
Vapor Pressure	2.91 mmHg at 25°C	[6]

Synthesis of Propan-2-yl Pentanoate

The most common method for the synthesis of propan-2-yl pentanoate is through the Fischer esterification of valeric acid (pentanoic acid) with isopropanol (propan-2-ol) in the presence of an acid catalyst, typically sulfuric acid.

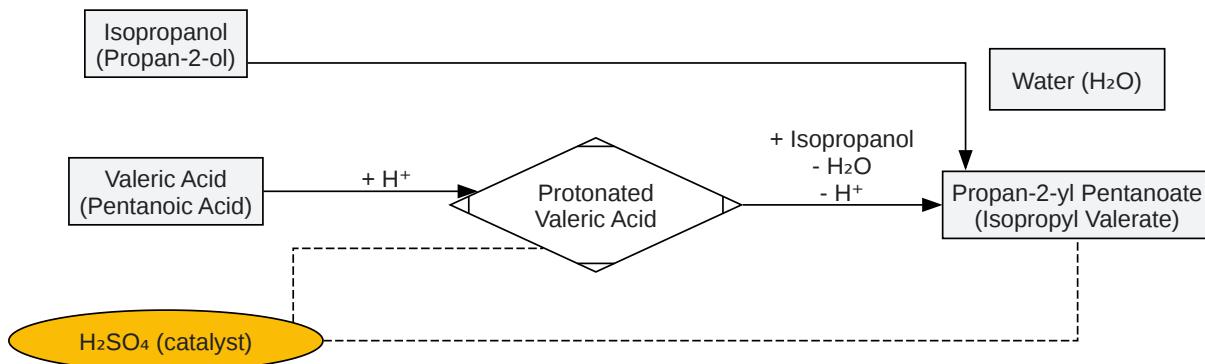
Experimental Protocol: Fischer Esterification

- **Reactant Preparation:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine equimolar amounts of valeric acid and isopropanol.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total reactant weight) to the mixture while stirring.

- Reaction: Heat the mixture to reflux for several hours. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Neutralize the excess acid with a mild base, such as a saturated sodium bicarbonate solution, until effervescence ceases.
- Extraction: Transfer the mixture to a separatory funnel and extract the ester with a suitable organic solvent, such as diethyl ether or dichloromethane.
- Purification: Wash the organic layer with brine, dry it over an anhydrous salt like sodium sulfate, and filter. The solvent is then removed under reduced pressure using a rotary evaporator. The crude product can be further purified by fractional distillation to obtain pure propan-2-yl pentanoate.

An alternative industrial method involves the reaction of propylene with valeric acid under superatmospheric pressure and at temperatures between 75 and 250°C, using sulfuric acid as a catalyst.^[7]

Diagram of Synthesis Pathway



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Caption: Fischer esterification of valeric acid and isopropanol.

Applications

Propan-2-yl pentanoate is utilized in various industries due to its pleasant fruity aroma.

- Flavor and Fragrance Industry: It serves as a flavoring agent in food and beverage products, imparting fruity notes.[\[6\]](#)[\[8\]](#) It is also a common component in perfumes and other scented products.[\[6\]](#)[\[8\]](#)
- Cosmetics Industry: Due to its fragrance, it has potential applications in cosmetic formulations.[\[6\]](#)[\[8\]](#)
- Pharmaceutical Industry: There are potential, though less common, applications for propan-2-yl pentanoate in the pharmaceutical sector.[\[6\]](#)
- Analytical Chemistry: It can be used as a reference standard in chromatographic techniques such as HPLC.[\[9\]](#)

Safety and Handling

Propan-2-yl pentanoate is classified as a flammable liquid.[\[1\]](#)[\[3\]](#)

GHS Hazard Information:

- H226: Flammable liquid and vapor.[\[1\]](#)

Precautionary Measures:

- Keep away from heat, sparks, open flames, and hot surfaces.
- Use in a well-ventilated area.
- Wear protective gloves, clothing, and eye/face protection.
- Store in a cool, well-ventilated place.

For detailed toxicological data and disposal considerations, refer to the material safety data sheet (MSDS) provided by the supplier.[\[10\]](#)

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